Spectroscopic Characterization of 5-Chloro-N-ethylpyrin

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Compound of Interest	
Compound Name:	*5-Chloro-N-ethylpyrimidin-2-amine*
CAS No.:	*1289388-01-7*
Cat. No.:	*B573150*

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This in-depth technical guide provides a comprehensive overview of the spectroscopic data for **5-Chloro-N-ethylpyrimidin-2-amine**, a key intermedi scientists, and drug development professionals, offering a detailed analysis of its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spect aim to facilitate the unambiguous structural elucidation and characterization of this compound.

Introduction to **5-Chloro-N-ethylpyrimidin-2-amine**

5-Chloro-N-ethylpyrimidin-2-amine belongs to the class of substituted pyrimidines, which are of significant interest due to their diverse biological ac spectroscopic characterization is a critical prerequisite for its use in further research and development, ensuring its identity, purity, and stability. This g reference for its analysis.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful technique for elucidating the carbon-hydrogen framework of a molecule.[2] For **5-Chloro-N-ethylpyrimidin-2-amine**

Predicted ^{1}H NMR Data

The proton NMR spectrum provides information about the chemical environment and connectivity of hydrogen atoms in the molecule.

Proton Assignment	Predicted Chemical Shift (δ, ppm)	Multiplicity	Cou
H-4, H-6	~8.3	Singlet	-
NH	~5.5 - 6.5	Broad Singlet	-
-CH_2-	~3.4	Quartet	~7.2
-CH_3	~1.2	Triplet	~7.2

Interpretation and Rationale:

- Pyrimidine Protons (H-4, H-6): The two protons on the pyrimidine ring are in identical chemical environments and are expected to appear as a shar electronegative nitrogen atoms in the aromatic ring.
- Amine Proton (NH): The proton attached to the nitrogen will likely appear as a broad singlet in the range of 5.5-6.5 ppm. Its chemical shift and broa bonding and quadrupole broadening from the adjacent nitrogen. This peak would disappear upon the addition of D_2O, confirming its identity.[3]
- Ethyl Group (-CH_2- and -CH_3): The ethyl group will present a classic quartet-triplet pattern. The methylene protons (-CH_2-) adjacent to the nitrogen methyl protons. The methyl protons (-CH_3) will appear further upfield, around 1.2 ppm, as a triplet, coupling with the two methylene protons.

Predicted ^{13}C NMR Data

The carbon-13 NMR spectrum provides information about the different carbon environments in the molecule.[2]

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Carbon Assignment	Predicted Chemical Shift (δ, p
C-2	~162
C-4, C-6	~158
C-5	~115
-CH_2-	~38
-CH_3	~15

Interpretation and Rationale:

- Pyrimidine Carbons (C-2, C-4, C-6, C-5): The carbon atoms of the pyrimidine ring are significantly deshielded. C-2, being directly attached to two n are in equivalent environments and will appear at a slightly lower chemical shift, around 158 ppm. The C-5 carbon, bonded to the chlorine atom, wi
- Ethyl Group Carbons (-CH_2- and -CH_3): The methylene carbon (-CH_2-) of the ethyl group, being attached to the nitrogen, will be deshielded and is and will have a chemical shift of approximately 15 ppm.[4]

Experimental Protocol for NMR Spectroscopy

The following provides a generalized procedure for acquiring high-quality NMR spectra for compounds like **5-Chloro-N-ethylpyrimidin-2-amine**.

Workflow for NMR Sample Preparation and Data Acquisition



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Caption: A generalized workflow for NMR sample preparation, data acquisition, and processing.

Detailed Steps:

- Sample Preparation: Dissolve approximately 5-10 mg of **5-Chloro-N-ethylpyrimidin-2-amine** in a suitable deuterated solvent (e.g., $CDCl_3$, DMSO
- Instrument Setup: Place the NMR tube into the spectrometer. Tune and shim the instrument to ensure a homogeneous magnetic field.
- ^1H NMR Acquisition:
  - Spectrometer Frequency: 300-600 MHz.[2]
  - Pulse Sequence: A standard single-pulse experiment (e.g., zg30).[2]
  - Number of Scans (NS): 8-16 scans.[2]
  - Relaxation Delay (D1): 1-2 seconds.[2]
- ^{13}C NMR Acquisition:
  - Pulse Sequence: A proton-decoupled pulse sequence (e.g., zgpg30) to simplify the spectrum.[2]
  - Number of Scans (NS): Due to the low natural abundance of ^{13}C, a larger number of scans (e.g., 1024 or more) is typically required.[2]

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- Data Processing: Process the acquired Free Induction Decay (FID) using appropriate software. This involves Fourier transformation, phase correct standard (e.g., TMS).

Infrared (IR) Spectroscopy

IR spectroscopy is a valuable tool for identifying the functional groups present in a molecule. The IR spectrum of **5-Chloro-N-ethylpyrimidin-2-amin**

Predicted IR Absorption Bands

Wavenumber (cm^{-1})	Vibrational Mode
~3350 - 3310	N-H stretch (secondary amine)
~3100 - 3000	Aromatic C-H stretch
~2975 - 2850	Aliphatic C-H stretch
~1640 - 1590	C=N stretch (pyrimidine ring)
~1580 - 1550	N-H bend
~1335 - 1250	Aromatic C-N stretch
~800 - 600	C-Cl stretch

Interpretation and Rationale:

- N-H Stretch: As a secondary amine, a single, relatively sharp band is expected in the region of 3350-3310 cm^{-1}.[5]
- C-H Stretches: Aromatic C-H stretching vibrations typically appear above 3000 cm^{-1}, while aliphatic C-H stretches from the ethyl group will be obse
- C=N and C=C Stretches: The pyrimidine ring will exhibit strong absorptions in the 1640-1590 cm^{-1} region due to the stretching of the C=N and C=C
- N-H Bend: The bending vibration of the N-H bond is expected to appear in the 1580-1550 cm^{-1} range.
- C-N Stretch: A strong band corresponding to the aromatic C-N stretch is predicted between 1335-1250 cm^{-1}.[5]
- C-Cl Stretch: The carbon-chlorine stretching vibration will give rise to a strong absorption in the fingerprint region, typically between 800 and 600 cr

Experimental Protocol for IR Spectroscopy

Workflow for IR Spectrum Acquisition



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Caption: A streamlined workflow for acquiring an IR spectrum using an ATR accessory.

Detailed Steps:

- Instrument Setup: Ensure the Attenuated Total Reflectance (ATR) accessory of the FTIR spectrometer is clean.
- Background Scan: Acquire a background spectrum of the empty ATR crystal. This will be subtracted from the sample spectrum to remove contribut
- Sample Analysis: Place a small amount of the solid **5-Chloro-N-ethylpyrimidin-2-amine** sample directly onto the ATR crystal and apply pressure t

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- Spectrum Acquisition: Acquire the IR spectrum of the sample, typically by co-adding 16 to 32 scans over a range of 4000-400 cm^{-1}.
- Data Processing: The software will automatically perform a background subtraction. The resulting spectrum can then be analyzed to identify the ch

Mass Spectrometry (MS)

Mass spectrometry provides information about the mass-to-charge ratio of a molecule and its fragments, which is crucial for determining the molecula

Predicted Mass Spectrum Data

For **5-Chloro-N-ethylpyrimidin-2-amine** (Molecular Formula: $C_6H_8ClN_3$), the predicted mass spectrum under Electron Ionization (EI) would show the

m/z	Predicted Ion
157/159	$[M]^+$
142	$[M - CH_3]^+$
128	$[M - C_2H_5]^+$
122	$[M - Cl]^+$

Interpretation and Rationale:

- Molecular Ion Peak ($[M]^+$): The molecular ion peak is expected at m/z 157. Due to the natural isotopic abundance of chlorine (^{35}Cl and ^{37}Cl in an ap intensity of the m/z 157 peak. This isotopic pattern is a strong indicator of the presence of one chlorine atom in the molecule.
- Fragmentation Pattern: The fragmentation of substituted pyrimidines is largely influenced by the nature of the substituents.[1] Common fragmentati N-ethyl group.
  - Loss of a methyl radical ($-CH_3$): This would result in a fragment ion at m/z 142.
  - Loss of an ethyl radical ($-C_2H_5$): This would lead to a fragment at m/z 128.
  - Loss of a chlorine radical (-Cl): Cleavage of the C-Cl bond would produce a fragment at m/z 122.

Experimental Protocol for Mass Spectrometry

Workflow for Mass Spectrum Acquisition (Direct Infusion ESI-MS)



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Caption: A general workflow for acquiring a mass spectrum via direct infusion Electrospray Ionization Mass Spectrometry.

Detailed Steps:

- Sample Preparation: Prepare a dilute solution of **5-Chloro-N-ethylpyrimidin-2-amine** in a suitable solvent such as methanol or acetonitrile.
- Instrumentation:
  - Ionization Source: Electrospray Ionization (ESI) or Electron Ionization (EI). ESI is a softer ionization technique and is more likely to show the mol
  - Mass Analyzer: Quadrupole, Time-of-Flight (TOF), or Orbitrap.

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- Data Acquisition:
  - Introduce the sample into the ion source. For ESI, this is typically done via direct infusion using a syringe pump. For EI, the sample is often introc
  - Acquire the mass spectrum over a suitable m/z range (e.g., 50-500).
- Data Analysis: Analyze the resulting spectrum to identify the molecular ion peak, its isotopic pattern, and the major fragment ions. This information **ethylpyrimidin-2-amine**.

Conclusion

The comprehensive spectroscopic analysis using NMR, IR, and MS provides a detailed and self-validating system for the structural confirmation of **5-** offer a robust framework for researchers to verify the identity and purity of this important chemical entity, ensuring the integrity of their subsequent sci

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- To cite this document: BenchChem. [Spectroscopic Characterization of 5-Chloro-N-ethylpyrimidin-2-amine: A Technical Guide]. BenchChem, [2026 characterization-of-5-chloro-n-ethylpyrimidin-2-amine-a-technical-guide]

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